

Essential Procedures for the Proper Disposal of Niperotidine

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Compound of Interest

Compound Name: Niperotidine

Cat. No.: B042182

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper disposal of **Niperotidine**, an investigational histamine H2-receptor antagonist. Adherence to these procedures is vital to ensure personnel safety, environmental protection, and regulatory compliance. **Niperotidine** was withdrawn from human trials due to observations of liver damage, highlighting the need for cautious handling and disposal. As an investigational compound, it should be treated as potentially hazardous waste unless determined otherwise by a qualified professional.

Niperotidine: Key Data for Handling and Disposal

The following table summarizes essential data for **Niperotidine**, relevant to its safe handling and disposal.

Property	Value	Citation(s)
Chemical Name	(Z)-N1-[(2H-1,3-Benzodioxol-5-yl)methyl]-N'1-{2-[(5-[(dimethylamino)methyl]furan-2-yl)methyl)sulfanyl]ethyl}-2-nitroethene-1,1-diamine	[1]
CAS Number	84845-75-0	[1]
Molecular Formula	C20H26N4O5S	[1]
Molar Mass	434.51 g/mol	[1]
Appearance	Not specified in provided results; typically a solid powder for research compounds.	
Solubility	Soluble in DMSO (100 mg/mL)	[2]
Storage	Store at -20°C	
Known Hazards	Withdrawn from human trials due to liver damage. Treat as a potentially hazardous substance.	
Regulatory Status	Investigational drug; not approved for medical use. Disposal is governed by regulations for research chemicals and pharmaceutical waste, such as the Resource Conservation and Recovery Act (RCRA) in the United States.	

Experimental Protocols: Standard Disposal Procedure for Niperotidine

The following protocol is a general guideline based on best practices for the disposal of investigational pharmaceutical compounds. It is mandatory to consult with your institution's Environmental Health and Safety (EHS) department to ensure compliance with local, state, and federal regulations.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **Niperotidine**.
- Conduct all handling and preparation for disposal in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.

2. Waste Identification and Segregation:

- **Niperotidine** waste must be segregated from general laboratory trash.
- This includes:
 - Expired or unused pure **Niperotidine**.
 - Contaminated materials such as weighing boats, pipette tips, and gloves.
 - Solutions containing **Niperotidine**.
 - Empty containers that held **Niperotidine**.

3. Waste Collection and Labeling:

- Collect all **Niperotidine** waste in a designated, leak-proof, and clearly labeled hazardous waste container.
- The label should include:
 - The words "Hazardous Waste".
 - The full chemical name: "**Niperotidine**".

- The CAS number: "84845-75-0".
- An indication of the hazards (e.g., "Toxic," "Handle with Caution").
- The name of the principal investigator and the laboratory contact information.
- The accumulation start date.

4. Storage of Waste:

- Store the sealed hazardous waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- The storage area should be clearly marked.

5. Disposal Request and Pickup:

- Once the waste container is full or the accumulation time limit is reached (as per institutional policy), submit a hazardous waste pickup request to your institution's EHS department.
- Do not attempt to dispose of **Niperotidine** down the drain or in regular trash.

6. Decontamination of Work Surfaces:

- After handling and packaging **Niperotidine** for disposal, thoroughly decontaminate all work surfaces with an appropriate cleaning agent.

Logical Workflow for Niperotidine Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Niperotidine**.



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Caption: Workflow for the safe disposal of **Niperotidine**.

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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
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